

Application Notes and Protocols for Measuring PARP14 Degradation Kinetics with RBN012811

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Compound of Interest

Compound Name: RBN012811

Cat. No.: B15605589

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Introduction

Poly(ADP-ribose) polymerase 14 (PARP14) is a member of the PARP family of enzymes that play crucial roles in various cellular processes, including DNA damage repair, transcriptional regulation, and immune signaling.[1] Dysregulation of PARP14 has been implicated in several diseases, including cancer and inflammatory disorders. **RBN012811** is a potent and selective heterobifunctional small molecule degrader of PARP14.[2] It acts as a Proteolysis Targeting Chimera (PROTAC), which induces the degradation of PARP14 through the ubiquitin-proteasome system.[3] This document provides detailed application notes and protocols for measuring the degradation kinetics of PARP14 induced by **RBN012811**.

RBN012811 functions by simultaneously binding to PARP14 and an E3 ubiquitin ligase, specifically cereblon (CRBN).[2] This induced proximity facilitates the ubiquitination of PARP14, marking it for degradation by the 26S proteasome. The selective removal of PARP14 protein by **RBN012811** allows for the investigation of the functional consequences of PARP14 loss, distinct from catalytic inhibition.

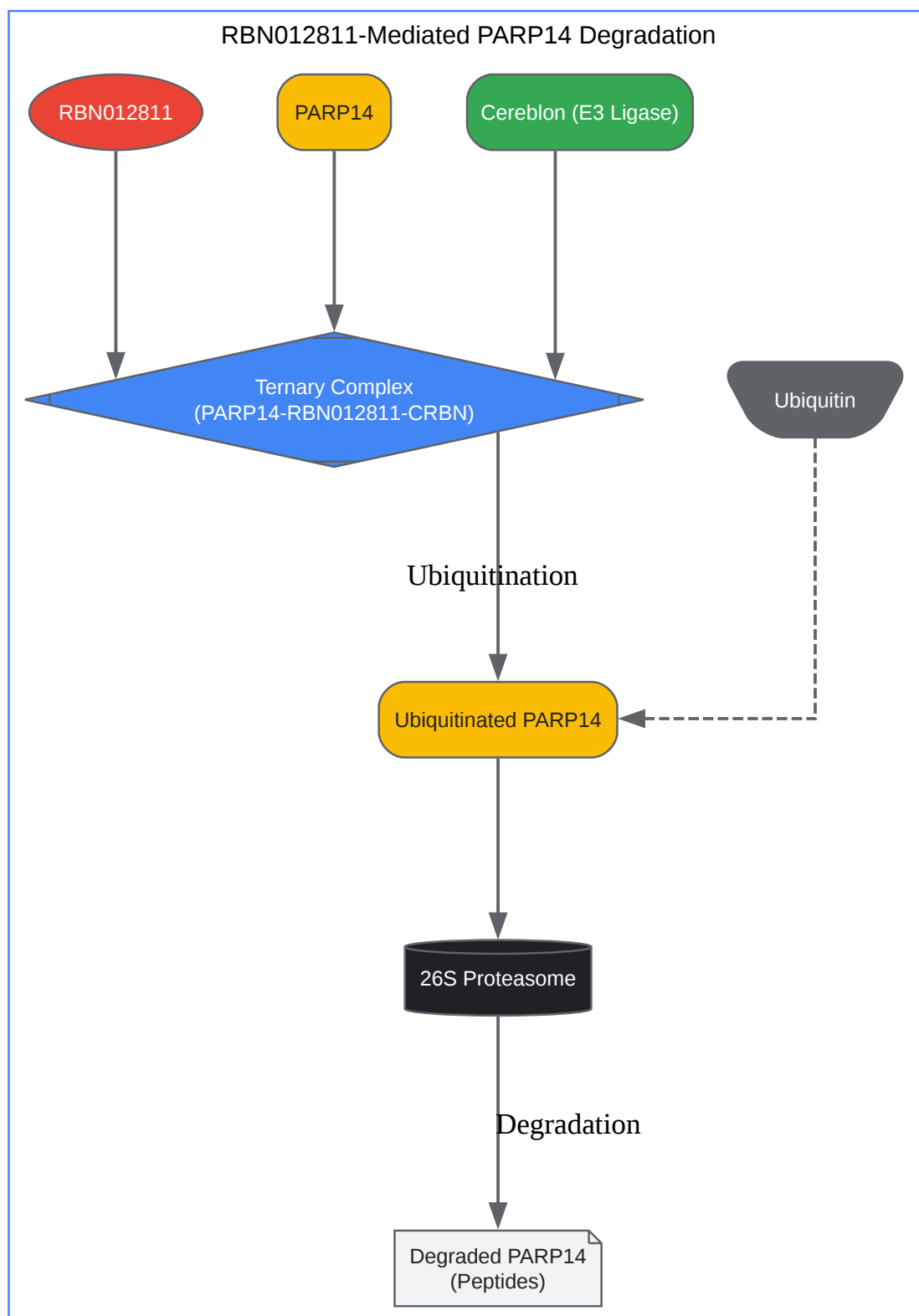
Data Presentation

The following table summarizes the known quantitative data for **RBN012811**-mediated PARP14 degradation.

Parameter	Value	Cell Line	Duration of Treatment	Reference
DC50	5 nM	KYSE-270	24 hours	[3]
Observation	Disappearance of ADPr condensates	A549	1 hour	

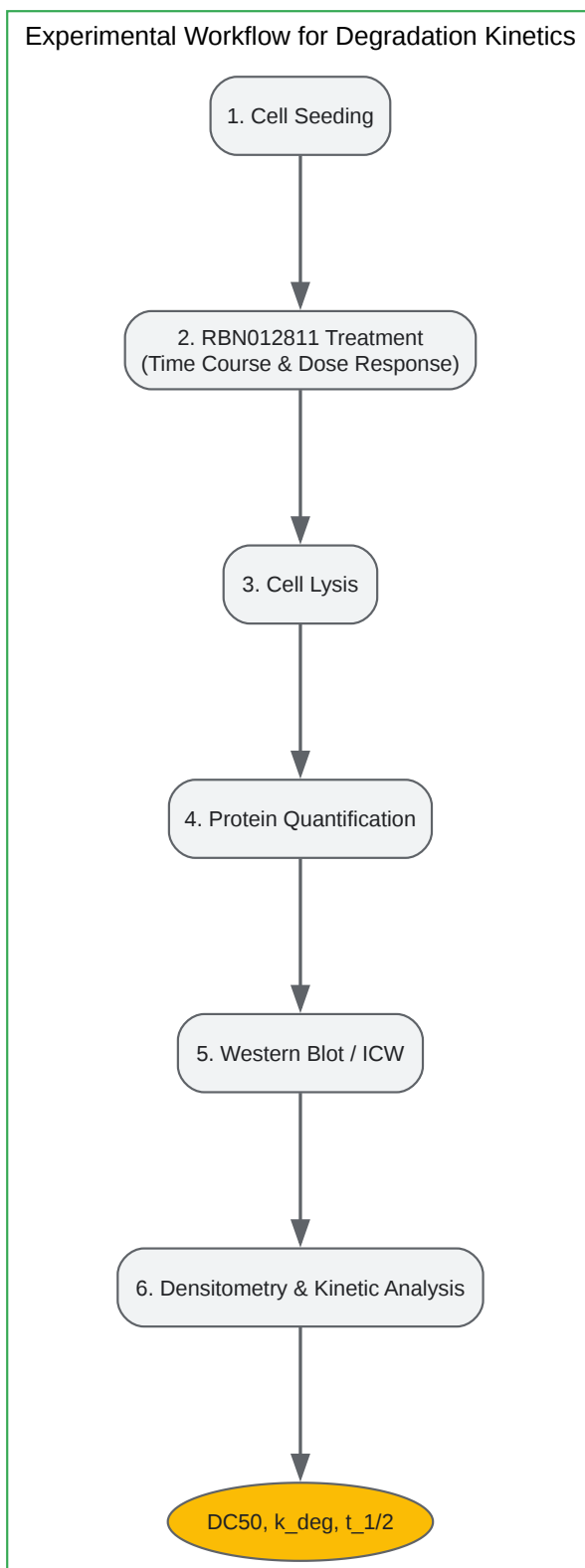
Note: The degradation rate constant (kdeg) and the half-life (t1/2) of PARP14 upon **RBN012811** treatment have not been explicitly reported in the reviewed literature. The provided protocols will enable researchers to determine these kinetic parameters empirically.

Mandatory Visualizations



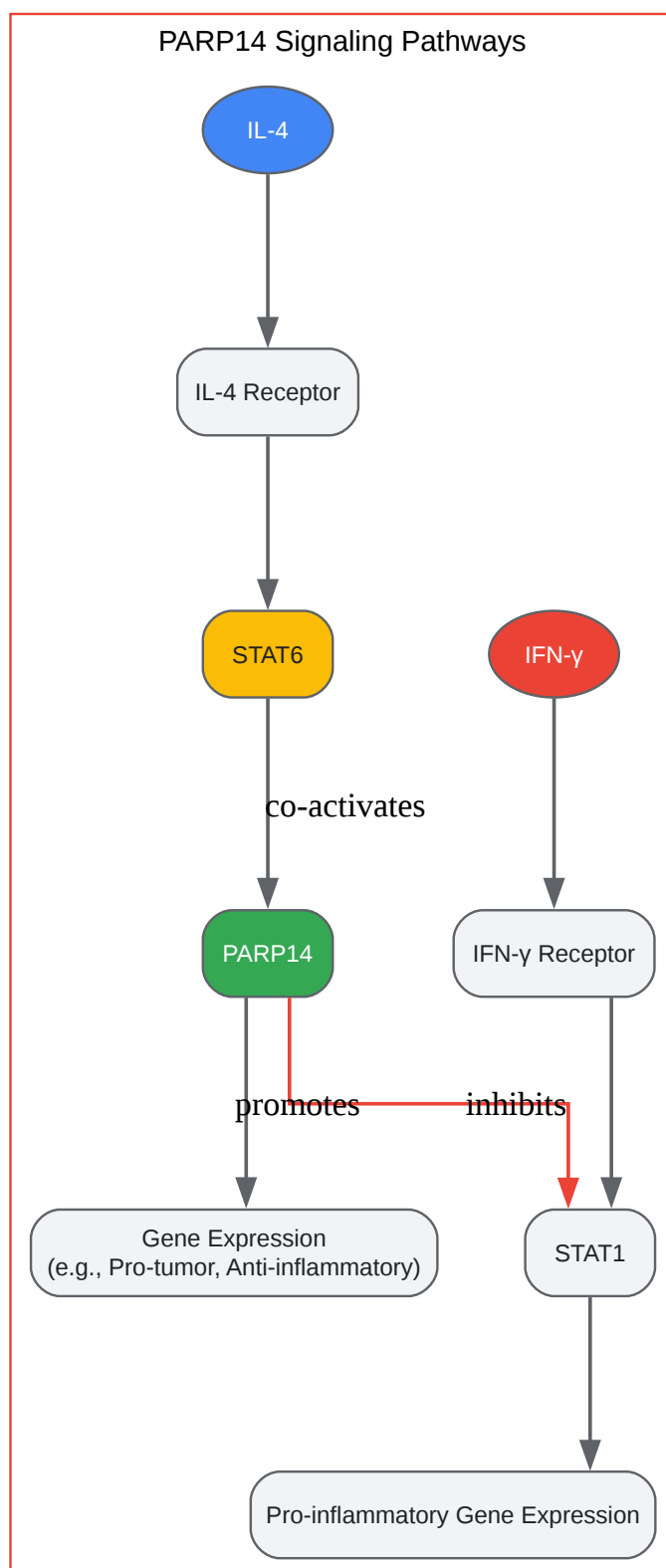
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Caption: Mechanism of **RBN012811**-induced PARP14 degradation.



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Caption: General workflow for determining PARP14 degradation kinetics.



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Caption: Simplified PARP14 signaling interactions.

Experimental Protocols

Protocol 1: Time-Course Analysis of PARP14 Degradation by Western Blot

This protocol describes how to perform a time-course experiment to determine the degradation rate (kdeg) and half-life (t1/2) of PARP14 following **RBN012811** treatment.

Materials:

- Cell line expressing endogenous PARP14 (e.g., KYSE-270, A549)
- Complete cell culture medium
- **RBN012811** (stock solution in DMSO)
- DMSO (vehicle control)
- Phosphate-buffered saline (PBS)
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and nitrocellulose or PVDF membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against PARP14
- Primary antibody against a loading control (e.g., GAPDH, β -actin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system for Western blots

Procedure:

- **Cell Seeding:** Seed cells in 6-well plates at a density that will result in 70-80% confluency at the time of lysis. Allow cells to adhere overnight.
- **RBN012811 Treatment:** Treat cells with a fixed concentration of **RBN012811** (e.g., 100 nM) for various time points (e.g., 0, 1, 2, 4, 8, 16, 24 hours). Include a vehicle control (DMSO) for the longest time point.
- **Cell Lysis:**
 - At each time point, wash the cells twice with ice-cold PBS.
 - Add 100-200 μ L of ice-cold RIPA buffer to each well.
 - Scrape the cells and transfer the lysate to a microfuge tube.
 - Incubate on ice for 30 minutes, vortexing every 10 minutes.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C.
 - Collect the supernatant containing the protein lysate.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA assay according to the manufacturer's instructions.
- **Western Blotting:**
 - Normalize the protein concentration of all samples.
 - Prepare samples with Laemmli buffer and boil at 95°C for 5 minutes.
 - Load equal amounts of protein (e.g., 20-30 μ g) onto an SDS-PAGE gel.
 - Perform electrophoresis to separate the proteins.
 - Transfer the proteins to a nitrocellulose or PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.

- Incubate the membrane with the primary anti-PARP14 antibody overnight at 4°C.
- Wash the membrane three times with TBST for 10 minutes each.
- Incubate the membrane with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST for 10 minutes each.
- Incubate the membrane with chemiluminescent substrate and capture the signal using an imaging system.
- Strip the membrane and re-probe with the loading control antibody, or use a multiplex fluorescence-based detection system.
- Data Analysis:
 - Quantify the band intensities for PARP14 and the loading control using image analysis software (e.g., ImageJ).
 - Normalize the PARP14 band intensity to the corresponding loading control intensity for each time point.
 - Plot the normalized PARP14 levels as a percentage of the time 0 control against time.
 - Fit the data to a one-phase decay curve to determine the degradation rate constant (kdeg) and the half-life ($t_{1/2} = 0.693 / k_{deg}$).

Protocol 2: In-Cell Western™ Assay for Dose-Response and Kinetic Analysis

This higher-throughput method allows for the determination of DC50 and degradation kinetics in a 96-well plate format.

Materials:

- Cell line expressing endogenous PARP14

- 96-well black-walled imaging plates
- **RBN012811**
- DMSO
- 4% Paraformaldehyde (PFA) in PBS
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking buffer (e.g., LI-COR Intercept® Blocking Buffer)
- Primary antibody against PARP14
- Normalization stain (e.g., LI-COR CellTag™ 700 Stain)
- IRDye®-conjugated secondary antibody (e.g., IRDye 800CW)
- Infrared imaging system (e.g., LI-COR Odyssey®)

Procedure:

- Cell Seeding: Seed cells in a 96-well plate and allow them to adhere overnight.
- Treatment:
 - For DC50 Determination: Treat cells with a serial dilution of **RBN012811** (e.g., from 1 pM to 10 µM) for a fixed time (e.g., 24 hours).
 - For Kinetic Analysis: Treat cells with a fixed concentration of **RBN012811** for various time points.
- Fixation and Permeabilization:
 - Remove the treatment medium and wash once with PBS.
 - Fix the cells with 4% PFA for 20 minutes at room temperature.
 - Wash the cells three times with PBS.

- Permeabilize the cells with permeabilization buffer for 20 minutes at room temperature.
- Wash the cells three times with PBS containing 0.1% Tween-20.
- Blocking and Staining:
 - Block the cells with blocking buffer for 1.5 hours at room temperature.
 - Incubate the cells with the primary anti-PARP14 antibody and the normalization stain diluted in blocking buffer overnight at 4°C.
 - Wash the cells five times with PBS containing 0.1% Tween-20.
 - Incubate the cells with the IRDye-conjugated secondary antibody diluted in blocking buffer for 1 hour at room temperature in the dark.
 - Wash the cells five times with PBS containing 0.1% Tween-20.
- Imaging and Analysis:
 - Scan the plate using an infrared imaging system.
 - Quantify the fluorescence intensity for the PARP14 signal (e.g., 800 nm channel) and the normalization stain (e.g., 700 nm channel).
 - Normalize the PARP14 signal to the normalization stain signal for each well.
 - For DC50: Plot the normalized PARP14 levels against the log concentration of **RBN012811** and fit a dose-response curve to determine the DC50.
 - For Kinetics: Plot the normalized PARP14 levels against time and analyze as described in Protocol 1.

Protocol 3: PARP14 Ubiquitination Assay

This protocol is designed to confirm that **RBN012811** induces the ubiquitination of PARP14.

Materials:

- Cell line expressing endogenous PARP14
- **RBN012811**
- DMSO
- Proteasome inhibitor (e.g., MG132)
- Lysis buffer for immunoprecipitation (e.g., RIPA buffer with protease inhibitors and deubiquitinase inhibitors like PR-619)
- Anti-PARP14 antibody for immunoprecipitation
- Protein A/G magnetic beads
- Anti-ubiquitin antibody for Western blotting
- Wash buffer (e.g., PBS with 0.05% Tween-20)
- Elution buffer (e.g., Laemmli buffer)

Procedure:

- Cell Treatment: Seed cells in 10 cm dishes. Pre-treat cells with a proteasome inhibitor (e.g., 10 μ M MG132) for 2 hours to allow for the accumulation of ubiquitinated proteins. Then, treat the cells with **RBN012811** (e.g., 100 nM) or DMSO for a specified time (e.g., 4 hours).
- Cell Lysis: Lyse the cells in immunoprecipitation lysis buffer.
- Immunoprecipitation:
 - Incubate the cell lysates with an anti-PARP14 antibody for 4 hours to overnight at 4°C with gentle rotation.
 - Add Protein A/G magnetic beads and incubate for another 2 hours at 4°C.
 - Wash the beads three times with wash buffer.
- Elution and Western Blotting:

- Elute the immunoprecipitated proteins by boiling the beads in Laemmli buffer.
- Perform Western blotting as described in Protocol 1, using an anti-ubiquitin antibody to detect the ubiquitination of PARP14. A smear or ladder of higher molecular weight bands above the PARP14 band in the **RBN012811**-treated sample indicates ubiquitination.
- The membrane can be stripped and re-probed with an anti-PARP14 antibody to confirm the immunoprecipitation of PARP14.

Conclusion

The protocols outlined in these application notes provide a comprehensive framework for researchers to quantitatively assess the degradation kinetics of PARP14 induced by **RBN012811**. By determining key parameters such as DC50, kdeg, and t1/2, and confirming the mechanism of action through ubiquitination assays, scientists can gain a deeper understanding of the pharmacological profile of this potent PARP14 degrader. These methods are essential for the preclinical evaluation of **RBN012811** and for elucidating the biological consequences of targeted PARP14 degradation in various disease models.

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